

Introduction: The Role of Isotopic Labeling in Advanced Research

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Compound of Interest

Compound Name: Cyclohexan-d11-ol

CAS No.: 93131-17-0

Cat. No.: B119985

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In the landscape of modern chemical and pharmaceutical research, stable isotope-labeled compounds are indispensable tools. **Cyclohexan-d11-ol** (CAS Number: 93131-17-0), the deuterated analogue of cyclohexanol, stands out as a critical reagent for scientists engaged in quantitative bioanalysis, metabolic research, and drug development. The substitution of eleven hydrogen atoms with deuterium imparts a significant mass shift without appreciably altering the molecule's chemical properties, making it an ideal internal standard for mass spectrometry and a valuable probe for studying metabolic pathways.

This guide serves as a technical resource for researchers, providing in-depth information on the physicochemical properties, applications, and handling of **Cyclohexan-d11-ol**. It moves beyond a simple cataloging of data to explain the causality behind its utility, empowering scientists to leverage this compound to its fullest potential.

Physicochemical and Isotopic Properties

The utility of **Cyclohexan-d11-ol** is fundamentally derived from its distinct physical and isotopic characteristics. These properties ensure it behaves almost identically to its non-deuterated counterpart during chromatographic separation while being unambiguously distinguishable by a mass spectrometer.

Property	Value	Source
CAS Number	93131-17-0	[1][2][3][4]
Molecular Formula	C ₆ D ₁₁ HO	[2][3]
Molecular Weight	111.23 g/mol	[1][2][3][4]
Monoisotopic Mass	111.157859207 Da	[1]
Synonyms	Cyclohexanol-d11, Hexahydrophenol-d11	[1][2][3][4]
Isotopic Purity	≥98 atom % D	[2][3]
Mass Shift vs. Analyte	M+11	[2]
Appearance	Clear Colourless Oil/Liquid	[4][5]
Melting Point	20-22 °C	[2]
Boiling Point	160-161 °C	[2]
Density	~1.052 g/mL at 25 °C	[2]
Flash Point	68 °C (154.4 °F) - closed cup	[2][5]

The high isotopic purity (typically ≥98%) is a critical quality parameter, ensuring minimal isotopic overlap with the native analyte and maximizing the accuracy of quantification.[6]

Core Applications in Drug Development and Research

The strategic incorporation of deuterium provides two primary avenues of application for **Cyclohexan-d11-ol**: as a high-fidelity internal standard and as a mechanistic probe in metabolic studies.

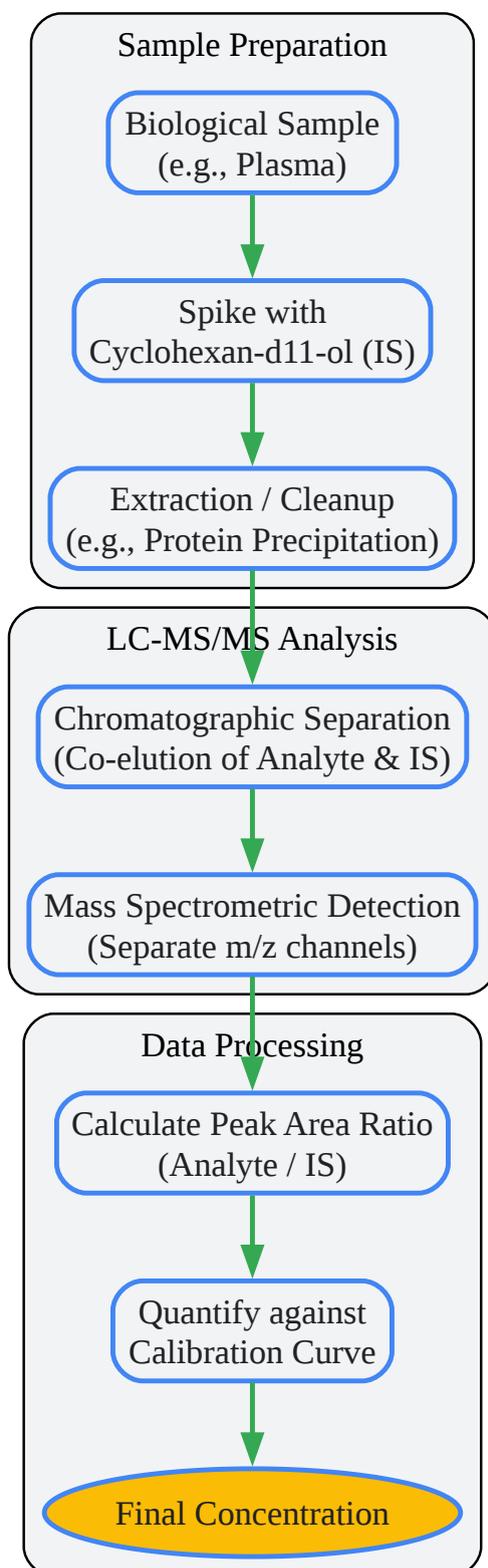
The Gold Standard: Internal Standard for Quantitative Mass Spectrometry

In quantitative analysis, particularly Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), precision and accuracy are paramount. Stable isotope-labeled internal standards (SIL-IS) are the preferred choice for correcting analytical variability.[7] The analyte and the SIL-IS exhibit nearly identical behavior during sample extraction, chromatographic elution, and ionization, but are differentiated by their mass-to-charge ratio (m/z) in the mass spectrometer. This co-elution ensures that any matrix effects or instrumental fluctuations impact both the analyte and the standard equally, allowing for reliable and accurate quantification.[7]

Causality in Action: Why is **Cyclohexan-d11-ol** an effective SIL-IS for cyclohexanol or related analytes?

- **Physicochemical Mimicry:** Its structure is fundamentally the same as cyclohexanol, ensuring it co-extracts from complex matrices (e.g., plasma, urine) and co-elutes on chromatographic columns.
- **Mass Differentiation:** The +11 Da mass difference provides a clear, interference-free signal in the mass spectrometer, preventing cross-talk between the analyte and standard channels.
- **Stability:** The carbon-deuterium (C-D) bonds are highly stable, preventing isotopic exchange during sample workup and analysis.
- **Preparation of Standards:** Prepare a stock solution of **Cyclohexan-d11-ol** in a suitable organic solvent (e.g., methanol). From this, create a working internal standard (IS) solution at a fixed concentration.
- **Sample Spiking:** Add a precise volume of the IS working solution to all calibration standards, quality control samples, and unknown biological samples (e.g., plasma) at the very beginning of the sample preparation process.
- **Sample Preparation (e.g., Protein Precipitation):** To 100 μL of the spiked sample, add 300 μL of ice-cold acetonitrile to precipitate proteins. Vortex thoroughly and centrifuge at high speed (e.g., 10,000 \times g for 10 minutes).
- **Analysis:** Transfer the supernatant to an autosampler vial and inject it into the LC-MS/MS system.

- Data Processing: Monitor the specific mass transitions for both cyclohexanol (analyte) and **Cyclohexan-d11-ol** (IS). Calculate the peak area ratio (Analyte Area / IS Area).
- Quantification: Generate a calibration curve by plotting the peak area ratio against the analyte concentration for the calibration standards. Determine the concentration of the unknown samples by interpolating their peak area ratios from this curve.



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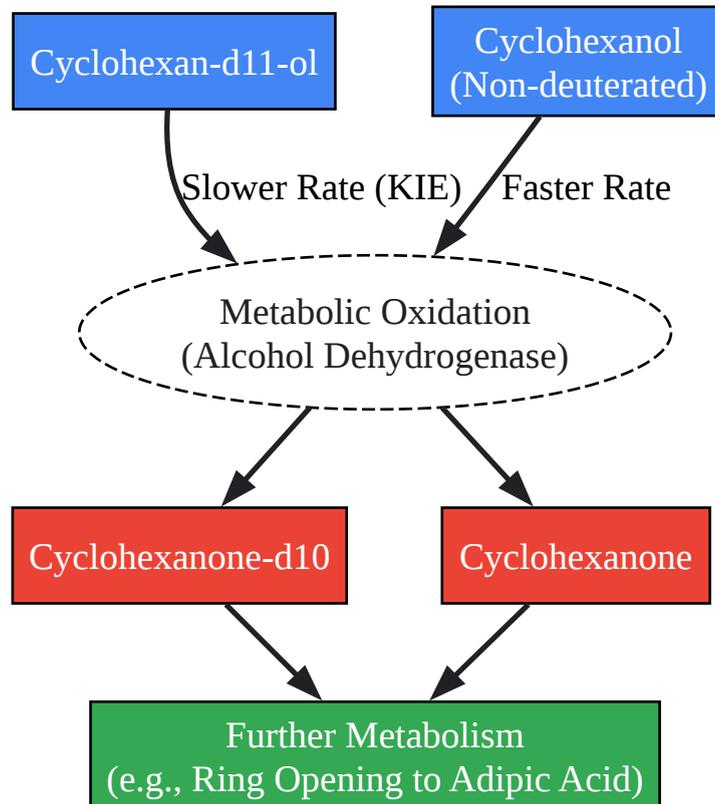
Workflow for using **Cyclohexan-d11-ol** as an internal standard.

Probing Metabolism via the Kinetic Isotope Effect (KIE)

Deuteration is a powerful strategy in drug discovery to enhance metabolic stability.[8][9][10] The C-D bond is stronger and has a lower vibrational frequency than a carbon-hydrogen (C-H) bond. Consequently, breaking a C-D bond requires more energy, leading to a slower reaction rate if this bond cleavage is the rate-determining step of a metabolic process.[11] This phenomenon is known as the Deuterium Kinetic Isotope Effect (KIE).[11][12]

By using **Cyclohexan-d11-ol**, researchers can investigate the metabolic pathways of cyclohexanol and related compounds. The primary metabolic route for cyclohexanol is oxidation to cyclohexanone, a reaction catalyzed by alcohol dehydrogenases.[13]

Hypothetical Application: If a novel drug candidate contains a cyclohexanol moiety that is a site of rapid metabolism, synthesizing a selectively deuterated version could slow this process, potentially increasing the drug's half-life and bioavailability.[9] **Cyclohexan-d11-ol** serves as a model compound to study the impact of exhaustive deuteration on this specific metabolic oxidation.



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Impact of deuteration on the metabolic oxidation of cyclohexanol.

In mammalian systems, cyclohexanol is oxidized to cyclohexanone, which can be further metabolized.[13] Studies on the degradation of cyclohexane show this pathway can ultimately lead to ring-opening and the formation of adipic acid.[13][14] The extensive deuteration in **Cyclohexan-d11-ol** would be expected to significantly slow the initial oxidation step.

Safety, Handling, and Storage

As with any chemical reagent, proper handling of **Cyclohexan-d11-ol** is essential for laboratory safety.

- Hazards: The compound is a combustible liquid and is considered harmful if swallowed, inhaled, or in contact with skin.[1][2][5] It can cause skin and eye irritation and may cause respiratory irritation.[1][2]
- Handling: Work should be conducted in a well-ventilated laboratory fume hood.[5] Appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, must be worn.[5] Avoid contact with skin, eyes, and clothing, and avoid inhalation of vapors.[5]
- Storage: The compound should be stored at room temperature in a tightly sealed container. [3][5] It should be kept away from heat, sparks, and open flames.[5]
- Stability: The compound is stable under recommended storage conditions. It is advisable to re-analyze for chemical purity after extended periods (e.g., three years) before use.[3]

Conclusion

Cyclohexan-d11-ol (CAS: 93131-17-0) is more than just a deuterated molecule; it is a precision tool that enables higher standards of accuracy in analytical quantification and offers profound insights into metabolic processes. Its near-ideal properties as an internal standard make it invaluable for pharmacokinetic and bioequivalence studies involving cyclohexanol or structurally similar analytes. Furthermore, its use as a metabolic probe, grounded in the kinetic isotope effect, provides drug development professionals with a model to understand and potentially mitigate undesirable metabolic pathways. A thorough understanding of its properties, applications, and handling procedures allows researchers to confidently integrate this

compound into their workflows, driving innovation and ensuring the generation of robust, high-quality scientific data.

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